

Application Notes and Protocols for ACH-702 In Vivo Animal Studies

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Compound of Interest

Compound Name: Ach-702

Cat. No.: B1665432

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the in vivo administration of **ACH-702**, a novel isothiazoloquinolone antibacterial agent, in murine models of bacterial infection. The following protocols are based on established preclinical studies and are intended to guide researchers in designing and executing similar experiments.

Introduction

ACH-702, with the systematic name 7-((3R)-3-(1-amino-1-methylethyl)-1-pyrrolidinyl)-9-cyclopropyl-6-fluoro-8-methoxy-isothiazolo[5,4-b]quinoline-3,4(2H,9H)-dione, is a potent, broad-spectrum antibacterial compound. It exhibits significant activity against a range of bacterial pathogens, including antibiotic-resistant strains such as methicillin-resistant *Staphylococcus aureus* (MRSA)[1][2]. The primary mechanism of action of **ACH-702** involves the dual inhibition of two essential bacterial enzymes involved in DNA replication: DNA gyrase and topoisomerase IV[1][2]. This dual-targeting mechanism contributes to its potent bactericidal activity and a low frequency of resistance development[1].

In vivo studies have demonstrated the efficacy of **ACH-702** in murine models of sepsis and thigh infection, highlighting its potential as a clinical candidate for treating bacterial infections[1][2][3].

Quantitative Data Summary

The following tables summarize the key quantitative data from in vivo studies of **ACH-702** in murine infection models.

Table 1: **ACH-702** Dosage in Murine Thigh Infection Model

Animal Model	Bacterial Strain	Route of Administration	Dosage Range (mg/kg)	Comparator	Outcome	Reference
Mouse	MRSA ATCC 33591	Subcutaneous	0.625, 1.25, 2.5, 5, 10, 20	Vancomycin (10 mg/kg)	Reduction in bacterial CFU per thigh	[3]

Table 2: **ACH-702** Dosage in Murine Sepsis Model

Animal Model	Bacterial Strain	Route of Administration	Dosage Range (mg/kg)	Outcome	Reference
Mouse	S. aureus ATCC 13709	Subcutaneous	Not specified, but PD50 determined	Increased survival rate	[3]

Experimental Protocols

Murine Thigh Infection Model

This model is used to evaluate the efficacy of an antimicrobial agent in a localized infection.

Materials:

- Specific pathogen-free mice (e.g., female ICR mice)
- Methicillin-resistant Staphylococcus aureus (MRSA) strain ATCC 33591
- Tryptic Soy Broth (TSB)

- Saline solution (0.9% NaCl)
- **ACH-702**, sterile solution for injection
- Vancomycin, sterile solution for injection (as a comparator)
- Anesthetic (e.g., isoflurane)
- Surgical tools for tissue homogenization
- Plates for bacterial enumeration (e.g., Tryptic Soy Agar)

Procedure:

- **Bacterial Preparation:** Culture MRSA ATCC 33591 in TSB overnight at 37°C. Dilute the culture in saline to achieve the desired inoculum concentration (e.g., $1-5 \times 10^5$ CFU/0.1 mL).
- **Induction of Neutropenia** (Optional but recommended for immunosuppressed models): Administer cyclophosphamide to mice intraperitoneally on days -4 and -1 relative to infection to induce neutropenia.
- **Infection:** Anesthetize the mice. Inject 0.1 mL of the bacterial suspension into the posterior thigh muscle of one hind limb.
- **Treatment:** At a specified time post-infection (e.g., 2 hours), administer **ACH-702** subcutaneously at various doses (e.g., 0.625, 1.25, 2.5, 5, 10, and 20 mg/kg)[3]. A control group should receive a vehicle, and a comparator group can be treated with vancomycin (e.g., 10 mg/kg)[3].
- **Efficacy Assessment:** At a predetermined time point (e.g., 24 hours post-treatment), euthanize the mice. Aseptically remove the infected thigh muscle, homogenize it in a known volume of sterile saline.
- **Bacterial Enumeration:** Perform serial dilutions of the tissue homogenate and plate on appropriate agar plates to determine the number of colony-forming units (CFU) per gram of tissue.

- Data Analysis: Compare the bacterial load in the thighs of **ACH-702**-treated groups with the control and comparator groups to determine the reduction in bacterial burden.

Murine Sepsis Model

This model assesses the ability of an antimicrobial agent to protect against a systemic, life-threatening infection.

Materials:

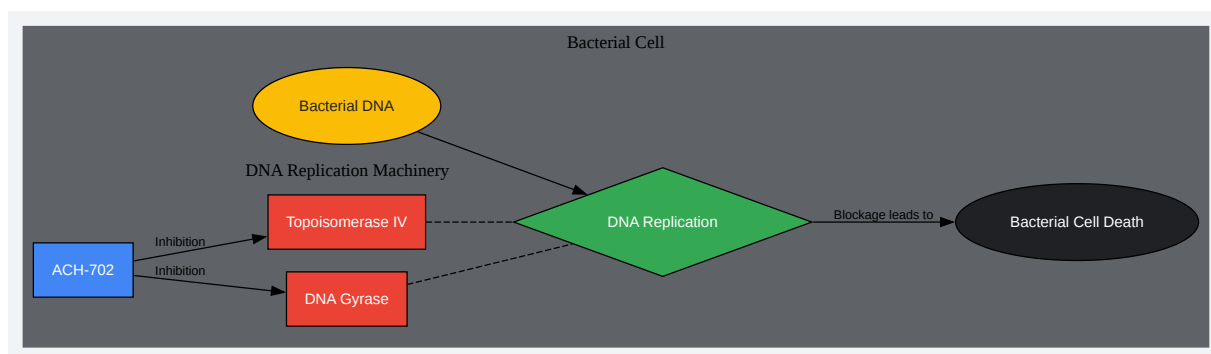
- Specific pathogen-free mice (e.g., female ICR mice)
- Staphylococcus aureus strain ATCC 13709
- Tryptic Soy Broth (TSB)
- Saline solution (0.9% NaCl) containing 5% mucin (to enhance virulence)
- **ACH-702**, sterile solution for injection

Procedure:

- Bacterial Preparation: Prepare an inoculum of S. aureus ATCC 13709 in saline with 5% mucin to the desired concentration.
- Infection: Inject the bacterial suspension intraperitoneally into the mice.
- Treatment: At a specified time post-infection (e.g., 1 hour), administer **ACH-702** subcutaneously at various doses[3]. A control group should receive a vehicle.
- Monitoring: Observe the mice for a set period (e.g., 5 days) and record survival daily[3].
- Data Analysis: Calculate the 50% protective dose (PD50), which is the dose of the compound required to protect 50% of the animals from lethal infection.

Visualizations

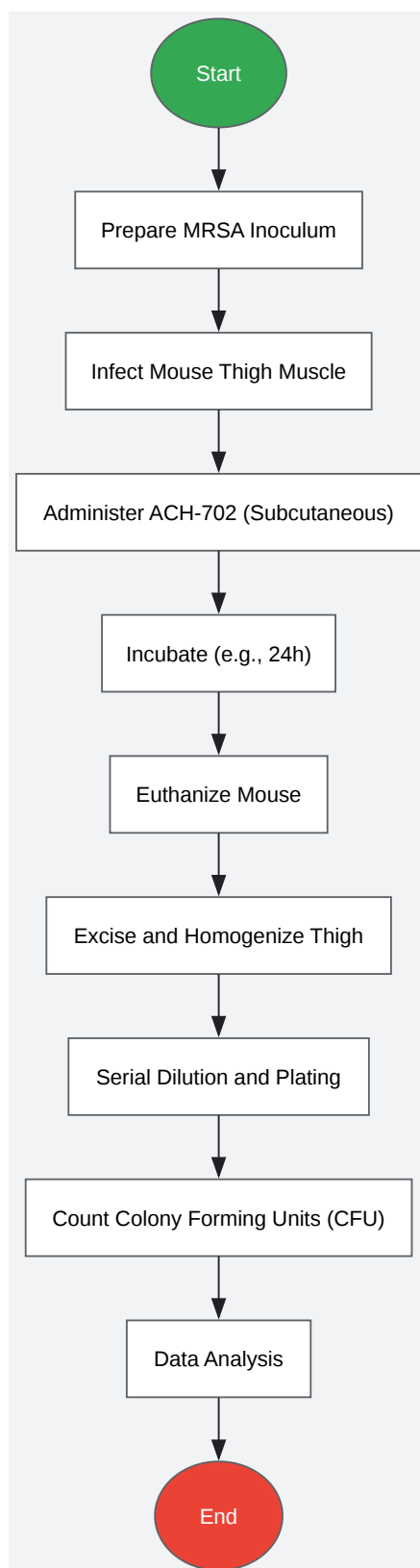
Signaling Pathway of ACH-702



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Caption: Mechanism of action of **ACH-702**.

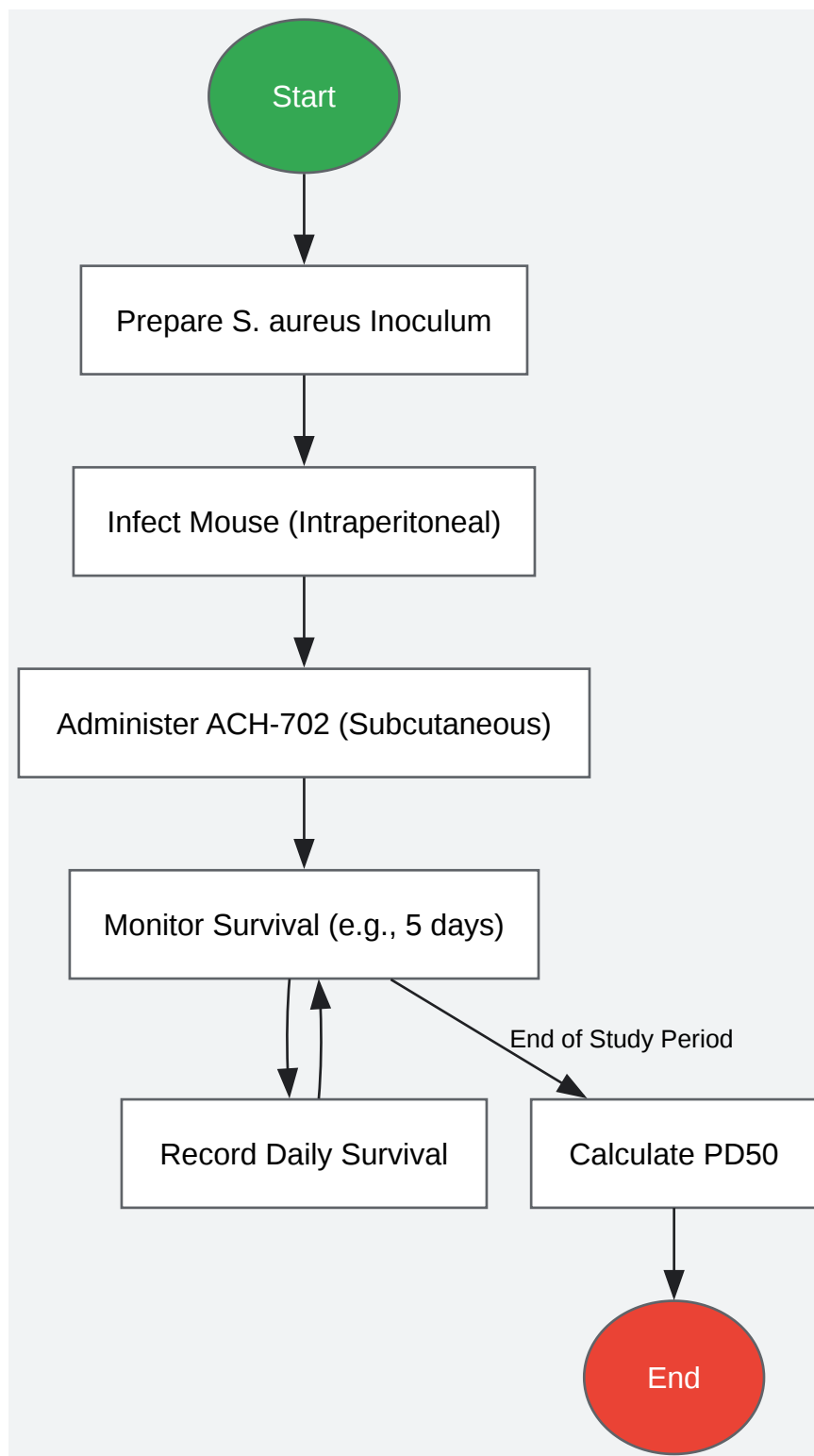
Experimental Workflow for Murine Thigh Infection Model



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Caption: Workflow for the murine thigh infection model.

Experimental Workflow for Murine Sepsis Model



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Caption: Workflow for the murine sepsis model.

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References

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